

# Safe Disposal of 3,4-Diethyl-2,2-dimethylhexane: A Procedural Guide

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## Compound of Interest

Compound Name: 3,4-Diethyl-2,2-dimethylhexane

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This document provides essential safety and logistical information for the proper disposal of **3,4-Diethyl-2,2-dimethylhexane**. Adherence to these procedures is critical to ensure laboratory safety and environmental compliance.

While a specific Safety Data Sheet (SDS) for **3,4-Diethyl-2,2-dimethylhexane** was not located, this guidance is based on information for the closely related compound, 3,3-Dimethylhexane, and general procedures for flammable liquid hydrocarbons. Due to its expected properties as a flammable hydrocarbon, **3,4-Diethyl-2,2-dimethylhexane** is classified as a hazardous waste.

## Key Safety and Hazard Information

**3,4-Diethyl-2,2-dimethylhexane** is presumed to be a highly flammable liquid and vapor. It may cause skin and respiratory irritation and could be fatal if swallowed and enters the airways. It is also expected to be very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> As a flammable liquid, it is categorized under EPA Hazardous Waste Code D001.<sup>[1][2]</sup>

Personal Protective Equipment (PPE) during handling and disposal:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves and clothing.

- **Respiratory Protection:** Use only in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.
- **Fire Safety:** Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)

## Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **3,4-Diethyl-2,2-dimethylhexane** and the closely related 3,3-Dimethylhexane for reference.

Property	3,4-Diethyl-2,2-dimethylhexane	3,3-Dimethylhexane (for comparison)
Molecular Formula	C <sub>12</sub> H <sub>26</sub> <a href="#">[3]</a>	C <sub>8</sub> H <sub>18</sub>
Molecular Weight	170.33 g/mol <a href="#">[3]</a>	Not Available
Boiling Point	Not Available	112 °C <a href="#">[1]</a>
Melting Point/Freezing Point	Not Available	-126 °C <a href="#">[1]</a>
Flash Point	Not Available	7 °C <a href="#">[1]</a>
Water Solubility	Not Available	No information available <a href="#">[1]</a>
US EPA Waste Number	Presumed D001	D001 <a href="#">[1]</a>

## Step-by-Step Disposal Protocol

The disposal of **3,4-Diethyl-2,2-dimethylhexane** must be handled as hazardous waste, in compliance with federal, state, and local regulations.

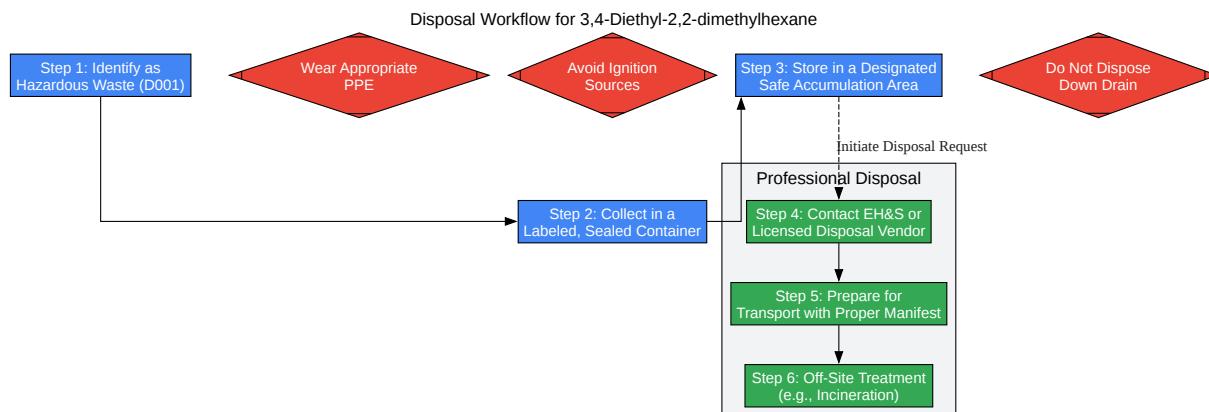
- **Waste Identification and Classification:**
  - Characterize the waste as a flammable liquid (EPA hazardous waste code D001).[\[2\]](#)[\[4\]](#)[\[5\]](#)
  - Do not mix with non-hazardous waste.
- **Waste Collection and Storage:**

- Collect waste **3,4-Diethyl-2,2-dimethylhexane** in a designated, compatible container. The original container or a suitable glass, plastic, or metal container can be used.[5]
- Ensure the container is clean and in good condition.[6]
- Keep the container tightly closed except when adding waste.[5]
- Label the container clearly with a "Hazardous Waste" label and identify the contents as "Waste **3,4-Diethyl-2,2-dimethylhexane**".[5][7]
- Store the waste container in a well-ventilated, designated hazardous waste accumulation area, away from ignition sources.[1][7]

- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal company to schedule a pickup.[6][7]
  - Provide the waste manifest with accurate information about the chemical and its quantity.
  - Do not attempt to dispose of this chemical down the drain or as regular trash.[5][7]
- Contaminated Materials:
  - Any materials, such as rags or personal protective equipment, contaminated with **3,4-Diethyl-2,2-dimethylhexane** must also be disposed of as hazardous waste.[6]
  - Place these materials in a separate, clearly labeled, and sealed container.[6]

## Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **3,4-Diethyl-2,2-dimethylhexane**.



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Caption: Disposal workflow for **3,4-Diethyl-2,2-dimethylhexane**.

Disclaimer: This information is intended as a guide. Always consult your institution's specific safety and disposal protocols and the relevant local, state, and federal regulations.

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